

4-(Carboxyvin-2-YL)phenylboronic acid solubility in organic solvents

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Compound of Interest

Compound Name: 4-(Carboxyvin-2-YL)phenylboronic acid

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An In-depth Technical Guide on the Solubility of **4-(Carboxyvin-2-YL)phenylboronic acid** in Organic Solvents

Introduction

4-(Carboxyvin-2-YL)phenylboronic acid, also known as (E)-3-(4-(dihydroxyboranyl)phenyl)acrylic acid, is an organic compound that incorporates both a boronic acid and a carboxylic acid functional group. This unique structure makes it a valuable building block in organic synthesis, particularly in the construction of complex molecules for materials science and pharmaceutical development. A thorough understanding of its solubility in various organic solvents is critical for its effective use in reaction design, purification, and formulation.

While specific quantitative solubility data for **4-(Carboxyvin-2-YL)phenylboronic acid** is not extensively available in peer-reviewed literature, this guide provides a comprehensive overview of its expected solubility characteristics based on the known behavior of structurally similar compounds, such as phenylboronic acid and its derivatives. Furthermore, a detailed experimental protocol is presented to enable researchers to precisely determine the solubility of this compound in their solvents of interest.

Expected Solubility Profile

The solubility of **4-(Carboxyvin-2-YL)phenylboronic acid** is governed by the interplay of its functional groups and the nature of the organic solvent. The presence of both a boronic acid

and a carboxylic acid moiety, which can act as hydrogen bond donors and acceptors, suggests a preference for polar solvents. Phenylboronic acid, a parent compound, generally exhibits high solubility in polar organic solvents like ethers and ketones, and very low solubility in nonpolar hydrocarbons.^{[1][2]} The introduction of a carboxyvinyl group is expected to further enhance its polarity.

It is anticipated that **4-(Carboxyvinyl-2-YL)phenylboronic acid** will demonstrate favorable solubility in polar aprotic solvents that can accept hydrogen bonds, such as tetrahydrofuran (THF), acetone, and dimethylformamide (DMF). Its solubility in polar protic solvents, like alcohols, may be moderate, influenced by the potential for both solvation and competition for hydrogen bonding sites. In contrast, due to the compound's polar nature, its solubility in nonpolar solvents like hexane and toluene is expected to be very low.

Qualitative Solubility Data

The following table summarizes the predicted qualitative solubility of **4-(Carboxyvinyl-2-YL)phenylboronic acid** in a range of common organic solvents, based on the behavior of analogous compounds.

Solvent Class	Representative Solvents	Predicted Solubility
Polar Aprotic	Tetrahydrofuran (THF), Acetone, Ethyl Acetate, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	High to Moderate
Polar Protic	Methanol, Ethanol, Isopropanol	Moderate
Ethers	Diethyl ether, Dioxane	Moderate
Halogenated	Dichloromethane, Chloroform	Low to Moderate
Aromatic Hydrocarbons	Toluene, Benzene	Very Low
Aliphatic Hydrocarbons	Hexane, Cyclohexane	Very Low

Experimental Protocol for Solubility Determination

A reliable method for determining the solubility of boronic acids in organic solvents is the dynamic (or synthetic) method.^{[1][2]} This technique involves observing the temperature at which a solid solute completely dissolves in a solvent at a known concentration.

Materials and Apparatus

- Compound: **4-(Carboxyvin-2-YL)phenylboronic acid** (high purity)
- Solvents: High-purity, anhydrous organic solvents of interest
- Analytical Balance: Precision of at least 0.1 mg
- Glass Vials or Test Tubes: With airtight seals
- Magnetic Stirrer and Stir Bars
- Controlled Temperature Bath: With a programmable temperature ramp (precision of ± 0.1 °C)
- Thermometer or Thermocouple: Calibrated, with a precision of ± 0.1 °C
- Luminance Probe or Turbidity Sensor (optional, for enhanced precision): To detect the disappearance of solid particles

Procedure

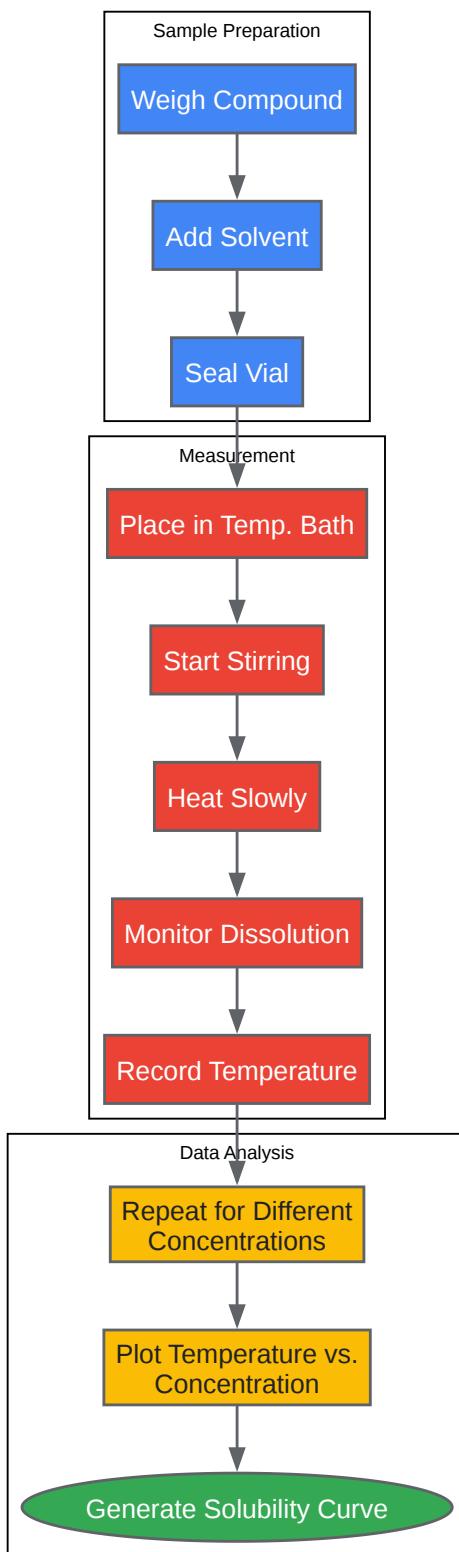
- Sample Preparation:
 - Accurately weigh a specific amount of **4-(Carboxyvin-2-YL)phenylboronic acid** into a glass vial.
 - Add a precise volume or weight of the desired organic solvent to the vial to achieve a known concentration.
 - Add a small magnetic stir bar.
 - Seal the vial tightly to prevent solvent evaporation and contamination from atmospheric moisture.
- Solubility Measurement:

- Place the sealed vial in the controlled temperature bath.
- Begin stirring the mixture at a constant and vigorous rate.
- Slowly increase the temperature of the bath at a controlled rate (e.g., 0.2–0.5 °C/min).
- Continuously monitor the solution. The solubility temperature is the point at which the last solid particles of the solute disappear, resulting in a clear solution. This can be determined by visual inspection or with the aid of a luminance probe.
- Record this temperature.

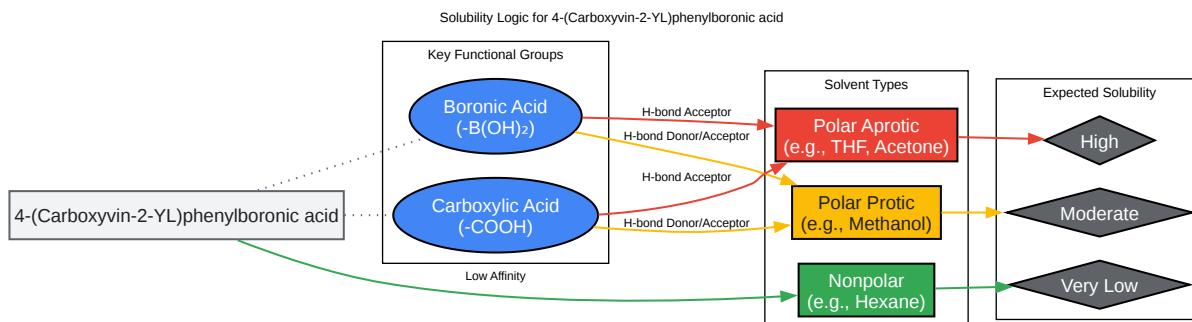
- Data Analysis:
 - Repeat the measurement for several different concentrations of **4-(Carboxyvin-2-YL)phenylboronic acid** in the same solvent.
 - Plot the solubility temperature (T) as a function of the mole fraction (x) of the solute. The resulting curve represents the solubility of **4-(Carboxyvin-2-YL)phenylboronic acid** in the chosen solvent over a range of temperatures.

Visualizations

Experimental Workflow for Solubility Determination

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Caption: A flowchart of the dynamic method for solubility determination.

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Caption: Logical relationship between functional groups and solubility.

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